

The Discovery of 2,9-Undecadiyne: A Literature Review

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Compound of Interest

Compound Name: 2,9-Undecadiyne

Cat. No.: B156592

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This technical guide provides a comprehensive overview of the discovery and synthesis of **2,9-undecadiyne**, a symmetrical internal diyne. While public database entries confirm its existence and provide basic physicochemical properties, a definitive seminal publication detailing its initial discovery and synthesis remains elusive in readily accessible scientific literature. This review, therefore, focuses on the plausible synthetic routes based on established organic chemistry principles and available data for similar compounds.

Plausible Synthesis and Characterization

Based on the structure of **2,9-undecadiyne**, the most probable synthetic pathway involves the alkylation of a smaller terminal alkyne. A likely approach is the reaction of 1-pentyne with a suitable base to form a pentynyl anion, followed by coupling with a five-carbon electrophile.

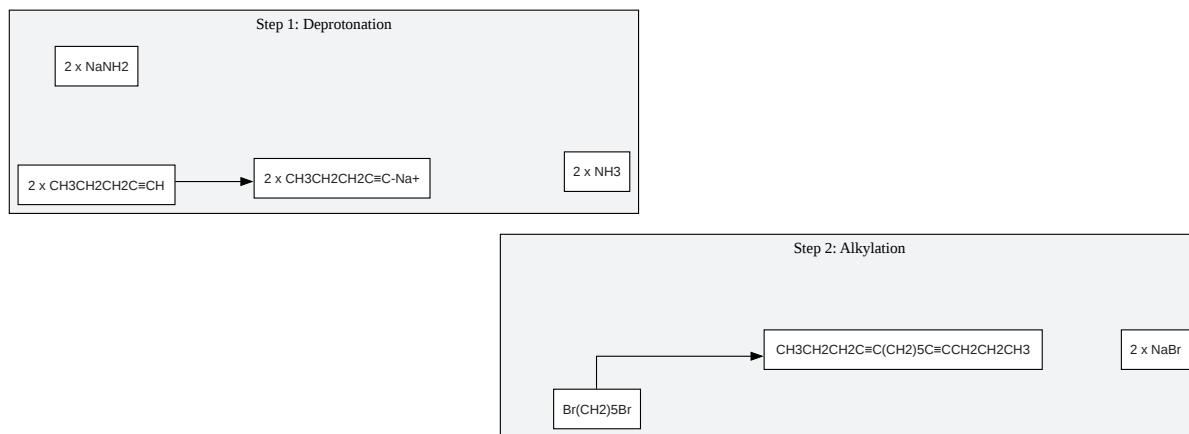
A standard and effective method for such a transformation is the reaction of a terminal alkyne with a strong base, such as sodium amide (NaNH_2) in liquid ammonia, to generate a potent nucleophile.^{[1][2][3]} This acetylide anion can then participate in a nucleophilic substitution ($\text{SN}2$) reaction with an appropriate alkyl halide.^{[1][3]}

Postulated Synthetic Pathway

A logical synthetic route to **2,9-undecadiyne** would involve the following steps:

- Deprotonation of 1-Pentyne: 1-Pentyne is treated with sodium amide in liquid ammonia. The strongly basic amide anion removes the acidic terminal proton from the alkyne, forming the sodium salt of the pentynyl anion (a sodium acetylide).[2][3]
- Alkylation with a 1,5-Dihalopentane: The resulting pentynyl anion is then reacted with a 1,5-dihalopentane, such as 1,5-dibromopentane. The nucleophilic carbon of the acetylide attacks one of the electrophilic carbons of the dihalopentane, displacing a bromide ion in an SN2 reaction. A second equivalent of the pentynyl anion would then react at the other end of the pentane chain to form the carbon skeleton of **2,9-undecadiyne**.

The overall postulated reaction is as follows:



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Postulated synthesis of **2,9-Undecadiyne**.

Physicochemical and Spectroscopic Data

While the primary literature on the discovery of **2,9-undecadiyne** is not readily available, its physicochemical properties and some spectroscopic data have been compiled in chemical databases.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆	PubChem[4]
IUPAC Name	undeca-2,9-diyne	PubChem[4]
CAS Number	1785-53-1	PubChem[4]
Molecular Weight	148.25 g/mol	PubChem[4]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	

Spectroscopic data is essential for the structural elucidation and confirmation of synthesized compounds. The following data for **2,9-undecadiyne** is available from public repositories:

Spectroscopic Data	Details	Source
¹³ C NMR	Spectrum available	
GC-MS	Spectrum available	

The absence of detailed experimental protocols and characterization data in peer-reviewed journals is a notable gap in the scientific record for this compound. Further investigation into older or less-digitized chemical literature may be required to uncover the original discovery and synthesis of **2,9-undecadiyne**. Researchers working with this compound are encouraged to perform thorough characterization and publish their findings to contribute to the public body of knowledge.

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